

# An In-depth Technical Guide to Neogen's Food Allergen Testing

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This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of **Neogen's** food allergen testing solutions. It details the core technologies, data presentation, and experimental protocols for their primary testing platforms.

## Introduction to Neogen's Allergen Testing Portfolio

Undeclared allergens are a leading cause of food recalls, making robust allergen detection a critical component of food safety programs.[1] **Neogen** offers a comprehensive suite of user-friendly diagnostic kits for the detection of a wide array of food allergens.[2][3] These solutions are designed for accuracy and speed, enabling producers to monitor raw materials, finished products, and production environments to prevent cross-contamination.[1][4] The primary methodologies employed are Enzyme-Linked Immunosorbent Assays (ELISAs) for quantitative analysis and Lateral Flow Devices (LFDs) for rapid, qualitative screening.

## Core Technologies

**Neogen's** food allergen detection platforms are centered around immunoassay principles, leveraging the high specificity of antibody-antigen interactions.

## Quantitative Analysis: Veratox® and BioKits® ELISA Tests

For quantitative and semi-quantitative analysis, **Neogen** offers the Veratox® and BioKits® product lines, which are sandwich ELISA (S-ELISA) tests. These microwell assays are designed to provide precise, numerical measurements of allergen concentrations, typically in parts per million (ppm). The Veratox® line is noted for its rapid time-to-result, often around 30 minutes after sample extraction. The BioKits® line also provides quantitative results with assay times of approximately 90 minutes post-extraction.

A specialized line, Veratox® VIP, offers enhanced sensitivity for detecting very low levels of allergens, particularly in highly processed or complex food matrices.

## Qualitative Screening: Reveal® and Reveal® 3-D Lateral Flow Devices

For rapid, on-site screening, **Neogen** provides the Reveal® and Reveal® 3-D lines of lateral flow devices. These immunochromatographic strip tests are designed for the quick determination of the presence of target allergens. The Reveal® 3-D tests are particularly notable for their three-line readout, which includes a control line to confirm test functionality, a test line to indicate the presence of the allergen, and an overload line to prevent false negatives at high allergen concentrations. Results are typically available within 5 to 10 minutes after sample extraction.

## Data Presentation: Performance Specifications

The following tables summarize the quantitative performance data for a selection of **Neogen's** Veratox® and Reveal® 3-D allergen test kits. This data is essential for researchers to select the appropriate assay for their specific needs.

## Veratox® ELISA Test Kits: Range of Quantitation and Cross-Reactivity

Allergen	Range of Quantitation	Known Cross-Reactivity and/or Interferences
Almond	2.5 - 25 ppm total almond	Apple seed, sunflower seed, and the pit/stone/seed of common Prunus genus foods (e.g., apricot, cherries, nectarines, peaches, plums). Interferences have been identified with the seed/stone/pit but not with the seedless fruit flesh.
Casein	2.5 - 15 ppm non-fat dried milk	No significant cross-reactivity reported.
Coconut	1.0 - 25 ppm coconut protein	Brazil nut, cashew, cherry pit, hazelnut, oat, peach pit, poppy seed, pumpkin seed, or sunflower seed. Potentially flax/linseed.
Crustacea	2.5 - 25 ppm crustacea	No identified cross-reactivity or interference.
Egg	2.5 - 25 ppm whole dried egg	No identified cross-reactivity or interference.
Gliadin	5 - 50 ppm gliadin	Detects gluten from wheat, rye, and barley.
Gliadin R5	2.5 - 40 ppm gliadin	Detects gluten from wheat, rye, and barley.
Hazelnut	2.5 - 25 ppm hazelnut	No significant cross-reactivity reported.
Mustard	2.5 - 25 ppm mustard	No significant cross-reactivity reported.
Peanut	2.5 - 25 ppm peanut	No significant cross-reactivity reported.

Sesame	2.5 - 25 ppm sesame	No significant cross-reactivity reported.
Soy	2.5 - 25 ppm soy	No significant cross-reactivity reported.
Total Milk	2.5 - 25 ppm non-fat dried milk	No significant cross-reactivity reported.

## Reveal® 3-D Lateral Flow Devices: Limit of Detection (LOD)

Allergen	Limit of Detection (LOD) in Rinse Water/Food	Limit of Detection (LOD) on Environmental Surfaces
Almond	5 ppm	3 - 4 µ g/100 cm <sup>2</sup>
Crustacea	5 - 10 ppm	40 µ g/100 cm <sup>2</sup> (cooked prawn extract)
Egg	5 ppm	10 µ g/100 cm <sup>2</sup>
Gluten	5 ppm	5 µ g/100 cm <sup>2</sup>
Hazelnut	5 - 10 ppm	10 µ g/100 cm <sup>2</sup>
Peanut	5 ppm	3 - 4 µ g/100 cm <sup>2</sup>
Sesame	5 - 10 ppm	5 µ g/100 cm <sup>2</sup>
Soy	5 ppm	2 µ g/100 cm <sup>2</sup> (soy protein)
Total Milk	5 ppm	20 µ g/100 cm <sup>2</sup>

## Experimental Protocols

The following sections provide detailed methodologies for performing allergen analysis using Neogen's core testing platforms.

### Veratox® ELISA Assay: General Protocol

This protocol outlines the general steps for a sandwich ELISA using a Veratox® kit. Specific details may vary between kits for different allergens.

- Sample Preparation and Extraction:
  - For solid samples, a representative portion is homogenized and extracted using the provided extraction buffer. This often involves a heated water bath incubation to facilitate protein solubilization.
  - Liquid samples, such as rinse water, may be used directly or with minimal dilution in the extraction buffer.
- Assay Procedure:
  - Add controls and extracted samples to the transfer wells.
  - Transfer a defined volume of the contents from the transfer wells to the antibody-coated microwells. Incubate for a specified time to allow the allergen to bind to the capture antibody.
  - Wash the microwells multiple times with a wash buffer to remove unbound material.
  - Add the enzyme-conjugated detector antibody to the microwells and incubate. This allows the detector antibody to bind to the captured allergen.
  - Wash the microwells again to remove any unbound conjugate.
  - Add a substrate solution to the wells. The enzyme on the detector antibody will catalyze a color change.
  - After a final incubation, add a stop solution to halt the reaction.
  - Read the absorbance of each well using a microwell reader at the specified wavelength.
- Data Analysis:
  - A standard curve is generated by plotting the absorbance values of the known standards against their concentrations.

- The concentration of the allergen in the samples is then determined by interpolating their absorbance values on the standard curve.

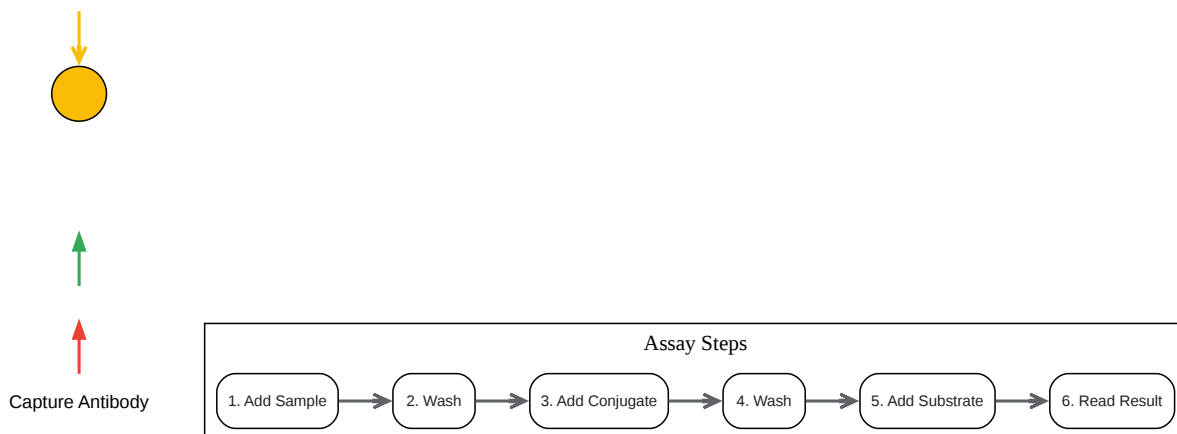
## Reveal® 3-D Lateral Flow Assay: General Protocol

This protocol describes the general workflow for using a Reveal® 3-D test strip.

- Sample Collection and Extraction:
  - For environmental surfaces, a swab is used to collect the sample, which is then immersed in an extraction buffer.
  - For liquid samples like rinse water, a specified volume is added to the extraction buffer.
  - The sample is then agitated to ensure thorough mixing and extraction of the allergen.
- Test Procedure:
  - The Reveal® 3-D test device is dipped into the sample extract.
  - The liquid migrates up the test strip via capillary action.
  - The results are read visually after a short incubation period (typically 5-10 minutes).
- Interpretation of Results:
  - Negative: A line appears at the control (C) position, but no line appears at the test (T) position.
  - Positive: Lines appear at both the control (C) and test (T) positions.
  - High Positive/Overload: A line appears at the control (C) position, and the overload (O) line may be faint or absent, while the test (T) line may also be faint or absent. This indicates a high concentration of the allergen.
  - Invalid: No line appears at the control (C) position.

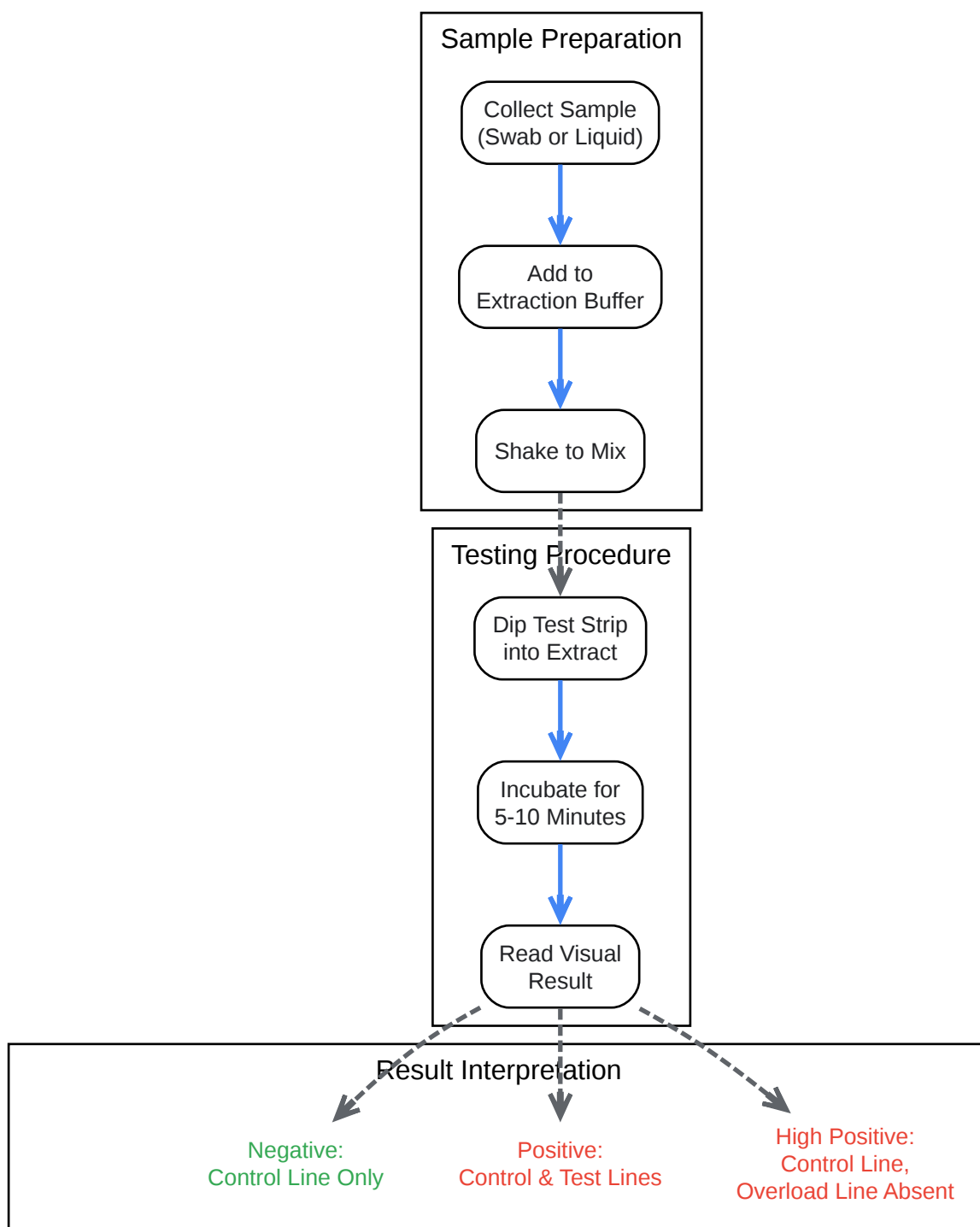
## Mandatory Visualizations

The following diagrams illustrate the principles and workflows of **Neogen's** food allergen testing technologies.



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Caption: Principle of the Sandwich ELISA used in Veratox® kits.



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Caption: General workflow for Reveal® 3-D lateral flow devices.

## Conclusion



**Neogen** provides a robust and versatile portfolio of food allergen testing solutions that cater to the diverse needs of the food industry and research sector. The quantitative ELISA platforms, Veratox® and BioKits®, offer precise measurement of allergen levels, essential for validation and compliance, while the rapid Reveal® and Reveal® 3-D lateral flow devices provide a quick and effective means of on-site screening to prevent cross-contamination. This guide serves as a foundational technical resource for professionals seeking to implement or understand **Neogen's** allergen testing technologies. For specific applications and troubleshooting, consultation with **Neogen's** technical support is recommended.

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